

An In-depth Technical Guide to 3-[(2-Chlorobenzyl)oxy]benzaldehyde

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 3-[(2-Chlorobenzyl)oxy]benzaldehyde

CAS No.: 168084-94-4

Cat. No.: B070586

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-[(2-Chlorobenzyl)oxy]benzaldehyde**, a key intermediate in the synthesis of pharmaceuticals and fine chemicals. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its molecular structure, physical characteristics, spectroscopic data, synthesis, and safety protocols. The guide is structured to provide not just data, but also the scientific reasoning behind experimental methodologies, ensuring a thorough understanding for practical application.

Introduction

3-[(2-Chlorobenzyl)oxy]benzaldehyde, with the CAS Number 168084-94-4, is an aromatic aldehyde that serves as a versatile building block in organic synthesis. Its structure, featuring a benzaldehyde core linked to a 2-chlorobenzyl group via an ether bond, provides a unique combination of reactive sites. The aldehyde functionality is a gateway for numerous chemical transformations, while the chlorinated benzyl moiety can influence the molecule's overall biological activity and pharmacokinetic properties. This guide will delve into the essential physical and chemical characteristics of this compound, providing a solid foundation for its use in research and development.

Molecular and Physical Properties

A thorough understanding of a compound's physical properties is fundamental to its application in synthesis and formulation. The key identifiers and properties of **3-[(2-Chlorobenzyl)oxy]benzaldehyde** are summarized below.

Property	Value	Source
CAS Number	168084-94-4	
Molecular Formula	C ₁₄ H ₁₁ ClO ₂	
Molecular Weight	246.69 g/mol	
Physical Form	Solid	
Purity	Typically ≥90%	

While specific experimental data for the melting point, boiling point, and solubility of **3-[(2-Chlorobenzyl)oxy]benzaldehyde** are not readily available in public literature, we can infer some of its expected characteristics based on analogous compounds. For instance, related benzaldehyde derivatives are often soluble in common organic solvents like ethanol, diethyl ether, acetone, and benzene.^[1]

Spectroscopic Characterization

Spectroscopic analysis is crucial for the unambiguous identification and quality control of chemical compounds. While a dedicated full spectrum for **3-[(2-Chlorobenzyl)oxy]benzaldehyde** is not publicly available, the expected spectral features can be predicted based on its structural components and data from similar molecules.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aldehyde proton (around 9.8-10.0 ppm), the aromatic protons of both benzene rings (typically in the range of 7.0-8.0 ppm), and the methylene protons of the benzyl group (around 5.0-5.5 ppm).
- ¹³C NMR:** The carbon NMR spectrum will feature a characteristic signal for the carbonyl carbon of the aldehyde group (in the region of 190-200 ppm).^[2] The aromatic carbons will

appear in the 110-160 ppm range, with the carbon attached to the ether oxygen shifted downfield. The methylene carbon of the benzyl group would likely resonate around 70 ppm.

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by a strong absorption band corresponding to the C=O stretching vibration of the aldehyde group, typically found in the region of 1680-1715 cm^{-1} . Other significant peaks will include C-H stretching vibrations of the aromatic rings (around 3000-3100 cm^{-1}) and the C-O-C stretching of the ether linkage (around 1200-1250 cm^{-1} and 1000-1100 cm^{-1}).

Mass Spectrometry (MS)

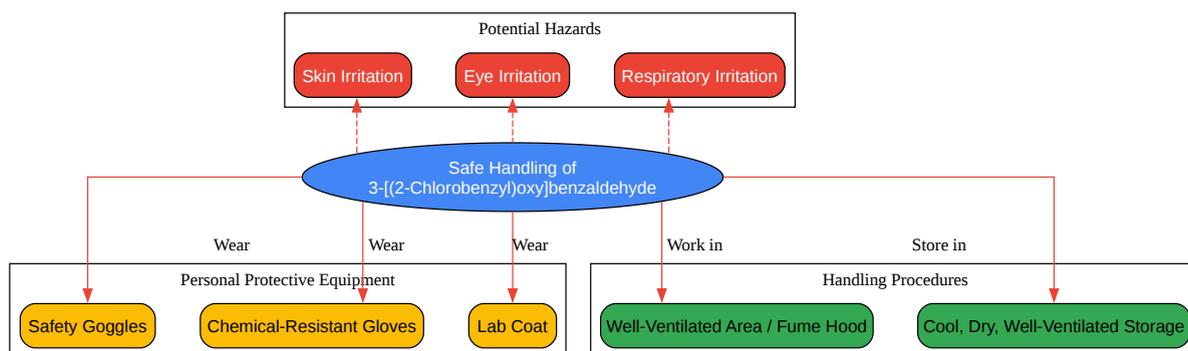
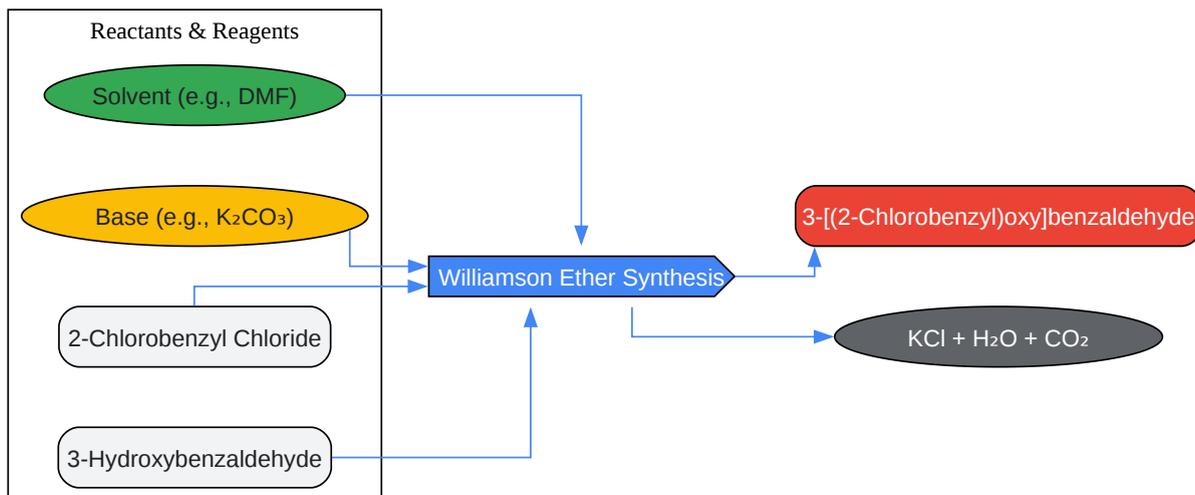
In a mass spectrum, the molecular ion peak $[\text{M}]^+$ would be expected at m/z 246. Key fragmentation patterns would likely involve the cleavage of the benzylic ether bond, leading to fragments corresponding to the 2-chlorobenzyl cation (m/z 125) and the 3-hydroxybenzaldehyde radical cation (m/z 122). Further fragmentation of the benzaldehyde moiety could result in the loss of CO (28 Da) to give a phenyl cation fragment.

Synthesis and Purification

The synthesis of **3-[(2-Chlorobenzyl)oxy]benzaldehyde** is typically achieved through a Williamson ether synthesis. This well-established reaction provides a reliable route to the target molecule.

General Synthesis Protocol

The synthesis involves the reaction of 3-hydroxybenzaldehyde with 2-chlorobenzyl chloride in the presence of a base.



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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-[(2-Chlorobenzyl)oxy]benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b070586#3-2-chlorobenzyl-oxy-benzaldehyde-physical-properties>]

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